

physicochemical properties of undec-10-en-1-yl acetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *10-Undecenyl acetate*

Cat. No.: B091539

[Get Quote](#)

An In-depth Technical Guide on the Physicochemical Properties of Undec-10-en-1-yl Acetate

Introduction

Undec-10-en-1-yl acetate (CAS No. 112-19-6) is a linear ester widely utilized in the flavor and fragrance industries for its characteristic fresh, rosy, and fruity aroma.^{[1][2]} It is also a valuable synthetic precursor and a component in the formulation of various consumer products. This technical guide provides a comprehensive overview of the core physicochemical properties of undec-10-en-1-yl acetate, intended for researchers, scientists, and professionals in drug development and chemical synthesis. The document details experimental protocols for its synthesis and characterization and presents key data in a structured format for ease of reference.

Physicochemical Properties

The fundamental physicochemical characteristics of undec-10-en-1-yl acetate are summarized in the table below. These properties are crucial for its handling, formulation, and application in various scientific and industrial contexts.

Table 1: Summary of Quantitative Physicochemical Data

Property	Value	Conditions	Reference(s)
Molecular Formula	C ₁₃ H ₂₄ O ₂	-	[1][3][4]
Molecular Weight	212.33 g/mol	-	[1][3][4][5]
Appearance	Colorless clear liquid	Ambient	[1][6]
Odor	Fresh, clean, rosy, fruity	-	[1][2]
Density	0.873 - 0.880 g/cm ³	25 °C	[1][3][6]
Refractive Index	1.433 - 1.442	20 °C	[1][3][6]
Boiling Point	269.00 - 271.00 °C	760 mmHg	[1][3][6]
Melting Point	-69 °C (estimate)	-	[2][4]
Flash Point	>110 °C (>230 °F)	Closed Cup	[1][2][6]
Vapor Pressure	0.012 mmHg	25 °C (estimate)	[1]
logP (o/w)	4.5 - 4.98 (estimate)	-	[1][6]
Solubility	Soluble in ethanol and most organic solvents. Insoluble in water (1.517 mg/L at 25°C, est.).	25 °C	[1][2][3]
Assay	98.00 to 100.00 %	-	[1][6]

Experimental Protocols

Detailed methodologies for the synthesis and characterization of undec-10-en-1-yl acetate are provided below. These protocols are standard procedures that can be adapted for specific laboratory settings.

Protocol 1: Synthesis of Undec-10-en-1-yl Acetate via Acetylation

This protocol describes the synthesis of undec-10-en-1-yl acetate through the acid-catalyzed esterification of 10-undecen-1-ol with acetic acid.[2][7]

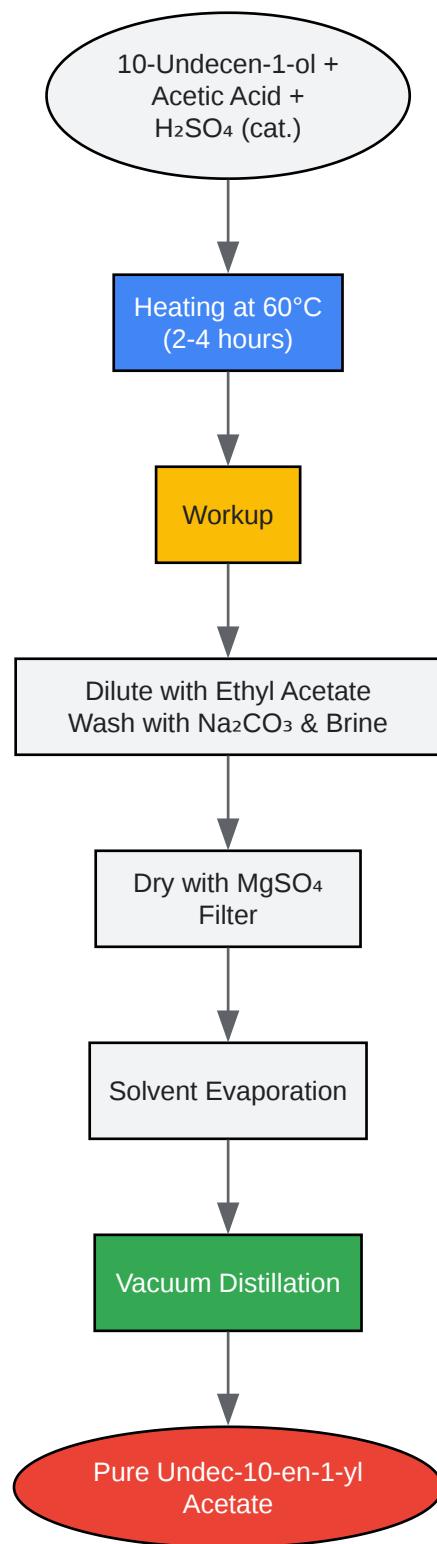
Materials:

- 10-Undecen-1-ol (1.0 equivalent)
- Acetic acid (10 equivalents)
- Sulfuric acid (concentrated, catalytic amount)
- Ethyl acetate
- Saturated sodium carbonate solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate

Procedure:

- Combine 10-undecen-1-ol (1.0 eq) and acetic acid (10 eq) in a round-bottom flask equipped with a magnetic stirrer and a reflux condenser.
- Carefully add a catalytic amount (2-3 drops) of concentrated sulfuric acid to the mixture.
- Heat the reaction mixture to 60 °C with constant stirring for 2-4 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Once the reaction is complete, allow the mixture to cool to room temperature.
- Dilute the mixture with ethyl acetate and transfer it to a separatory funnel.
- Wash the organic layer sequentially with water, saturated sodium carbonate solution (to neutralize the acids), and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator to yield the crude product.

- Purify the crude undec-10-en-1-yl acetate by vacuum distillation to obtain the final, high-purity product.



[Click to download full resolution via product page](#)

Workflow for the synthesis of undec-10-en-1-yl acetate.

Protocol 2: Determination of Physicochemical Properties

The following are standard methods for verifying the identity and purity of the synthesized undec-10-en-1-yl acetate.

A. Density Measurement:

- Use a calibrated pycnometer or a digital density meter.
- Ensure the instrument is clean, dry, and calibrated with deionized water at the measurement temperature (25 °C).
- Introduce the sample into the instrument, avoiding air bubbles.
- Record the density reading once the temperature has stabilized.

B. Refractive Index Measurement:

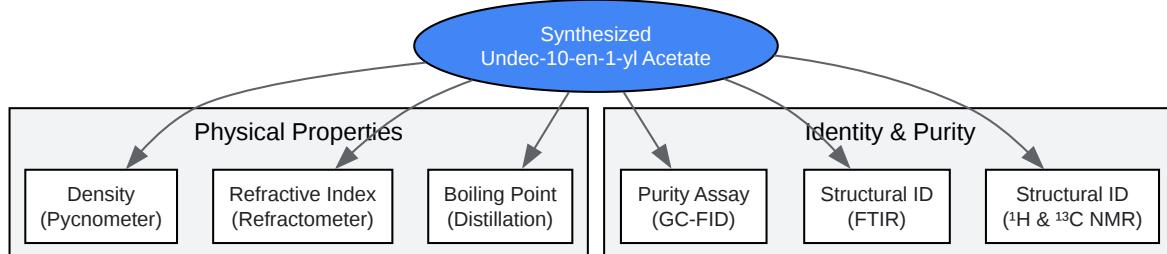
- Use an Abbé refractometer or a digital refractometer.
- Calibrate the instrument using a standard of known refractive index at the measurement temperature (20 °C).
- Apply a few drops of the sample to the prism surface.
- Allow the temperature to equilibrate and record the refractive index reading.

C. Boiling Point Measurement:

- Set up a simple distillation apparatus.
- Place a small volume of the sample in the distillation flask with boiling chips.
- Heat the flask gently and record the temperature at which the liquid boils and a steady stream of condensate is observed. This temperature is the boiling point at the measured atmospheric pressure.

D. Purity Analysis by Gas Chromatography (GC):

- Instrumentation: A gas chromatograph equipped with a Flame Ionization Detector (FID) and a non-polar or medium-polarity capillary column (e.g., DB-5 or HP-5MS).
- Sample Preparation: Prepare a dilute solution of the sample in a suitable solvent like ethyl acetate (e.g., 1 μ L/mL).
- GC Conditions:
 - Injector Temperature: 250 °C
 - Detector Temperature: 280 °C
 - Oven Program: Start at 100 °C, hold for 2 minutes, then ramp up to 250 °C at a rate of 10 °C/min.
 - Carrier Gas: Helium or Hydrogen at a constant flow rate.
- Analysis: Inject a small volume (e.g., 1 μ L) of the prepared sample. The purity is determined by the area percentage of the main peak in the resulting chromatogram.



[Click to download full resolution via product page](#)

Workflow for physicochemical characterization.

Safety Information

Undec-10-en-1-yl acetate is classified as a skin irritant.^[1] It is essential to handle the substance with appropriate personal protective equipment, including gloves and safety glasses,

in a well-ventilated area. Avoid contact with skin and eyes.[\[1\]](#) For detailed safety information, consult the Safety Data Sheet (SDS) provided by the supplier.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 10-undecen-1-yl acetate, 112-19-6 [thegoodsentscompany.com]
- 2. 10-UNDECEN-1-YL ACETATE CAS#: 112-19-6 [m.chemicalbook.com]
- 3. 10-Undecen-1-yl acetate | C13H24O2 | CID 61035 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Page loading... [wap.guidechem.com]
- 5. 10-Undecenyl acetate - specific polymers [specificpolymers.com]
- 6. parchem.com [parchem.com]
- 7. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [physicochemical properties of undec-10-en-1-yl acetate]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b091539#physicochemical-properties-of-undec-10-en-1-yl-acetate>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com